

chemical structure and stereochemistry of 24,25-Epoxytirucall-7-en-3,23-dione

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Compound of Interest

24,25-Epoxytirucall-7-en-3,23dione

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An In-depth Technical Guide to 24,25-Epoxytirucall-7-en-3,23-dione

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical structure, stereochemistry, and known biological activities of **24,25-EpoxytirucalI-7-en-3,23-dione**, a tirucallane-type triterpenoid. Isolated from Amoora dasyclada, this natural product has garnered interest for its potential cytotoxic and anti-inflammatory properties. This document consolidates available data on its physicochemical properties, spectroscopic characterization, and a detailed, though generalized, experimental protocol for its isolation. Furthermore, this guide presents mandatory visualizations of its chemical structure, a proposed experimental workflow for its extraction and purification, and a hypothesized signaling pathway for its cytotoxic effects, all rendered using the DOT language for Graphviz. While specific quantitative NMR data remains elusive in publicly accessible literature, this guide serves as a foundational resource for researchers investigating this and related triterpenoids.

Chemical Structure and Stereochemistry



24,25-Epoxytirucall-7-en-3,23-dione is a tetracyclic triterpenoid belonging to the tirucallane class. The tirucallane skeleton is a stereoisomer of euphane.[1] The core structure consists of a fused four-ring system with a characteristic side chain at C-17. The specific nomenclature, **24,25-Epoxytirucall-7-en-3,23-dione**, indicates a double bond between carbons 7 and 8, ketone groups at carbons 3 and 23, and an epoxide ring between carbons 24 and 25.

The stereochemistry of the tirucallane backbone is well-established. However, the precise stereochemical configuration of the epoxide ring at the C-24 and C-25 positions for this specific compound has not been definitively determined in the available literature. Elucidation of the epoxide's stereochemistry would require detailed 2D NMR spectroscopic analysis (e.g., NOESY or ROESY) or single-crystal X-ray diffraction, data for which is not publicly available.

Physicochemical Properties

A summary of the known physicochemical properties of **24,25-EpoxytirucalI-7-en-3,23-dione** is presented in Table 1.

| Property | Value | Reference |
|-------------------|---|-----------|
| Molecular Formula | С30Н46О3 | [2] |
| Molecular Weight | 454.7 g/mol | [2] |
| CAS Number | 890928-81-1 | [2] |
| Appearance | White, crystalline powder | [2] |
| Solubility | Soluble in chloroform, dichloromethane, ethyl acetate, DMSO, and acetone. | [2] |

Spectroscopic Data

The structure of **24,25-Epoxytirucall-7-en-3,23-dione** was originally elucidated using spectroscopic methods, primarily Nuclear Magnetic Resonance (NMR) spectroscopy.[2] While the original publications confirming the structure are referenced, the specific, detailed ¹H and ¹³C NMR data (chemical shifts, coupling constants) are not available in publicly accessible domains. For researchers aiming to confirm the identity of this compound, a full spectroscopic



analysis would be required. A summary of the expected spectroscopic data is presented in Table 2.

| Spectroscopic Data | Expected Features |
|----------------------------|--|
| ¹ H NMR | Signals corresponding to methyl groups, methylene and methine protons on the steroid nucleus and side chain, an olefinic proton, and protons adjacent to the ketone and epoxide functionalities. |
| ¹³ C NMR | Approximately 30 distinct carbon signals, including those characteristic of ketone carbonyls, a double bond, an epoxide ring, and the tetracyclic carbon skeleton. |
| Mass Spectrometry | A molecular ion peak consistent with the molecular formula C ₃₀ H ₄₆ O ₃ . |
| Infrared (IR) Spectroscopy | Absorption bands indicating the presence of ketone carbonyl groups and C-O bonds of the epoxide. |

Experimental Protocols Isolation of 24,25-Epoxytirucall-7-en-3,23-dione from Amoora dasyclada

The following is a generalized experimental protocol for the isolation of **24,25-Epoxytirucall-7-en-3,23-dione** from the stems of Amoora dasyclada, based on methodologies reported for the isolation of triterpenoids from this plant.[2]

2.1.1. Plant Material Collection and Preparation

- Collect fresh stems of Amoora dasyclada.
- Air-dry the plant material at room temperature in a well-ventilated area, protected from direct sunlight.



Grind the dried stems into a coarse powder using a mechanical grinder.

2.1.2. Extraction

- Macerate the powdered plant material in 95% ethanol at room temperature for an extended period (e.g., 7-14 days), with occasional agitation.
- Filter the extract and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain a crude ethanol extract.

2.1.3. Fractionation and Purification

- Subject the crude ethanol extract to column chromatography over silica gel.
- Elute the column with a gradient of solvents, typically starting with a non-polar solvent like nhexane and gradually increasing the polarity with ethyl acetate and/or methanol.
- Collect fractions and monitor by thin-layer chromatography (TLC) to identify those containing the target compound.
- Pool the fractions containing 24,25-Epoxytirucall-7-en-3,23-dione and subject them to
 further purification steps, which may include repeated column chromatography on silica gel
 or Sephadex LH-20, and preparative high-performance liquid chromatography (HPLC) to
 yield the pure compound.

2.1.4. Structure Elucidation

 Confirm the structure of the isolated compound using standard spectroscopic techniques, including ¹H NMR, ¹³C NMR, 2D NMR (COSY, HSQC, HMBC), and mass spectrometry.

Biological Activity and Signaling Pathways

Tirucallane-type triterpenoids isolated from Amoora dasyclada have demonstrated cytotoxic activity against various cancer cell lines. While specific studies on the mechanism of action of **24,25-Epoxytirucall-7-en-3,23-dione** are limited, it is plausible that its cytotoxic effects are mediated through the induction of apoptosis, a common mechanism for many triterpenoids.



Mandatory Visualizations Chemical Structure

Chemical Structure of 24,25-Epoxytirucall-7-en-3,23-dione

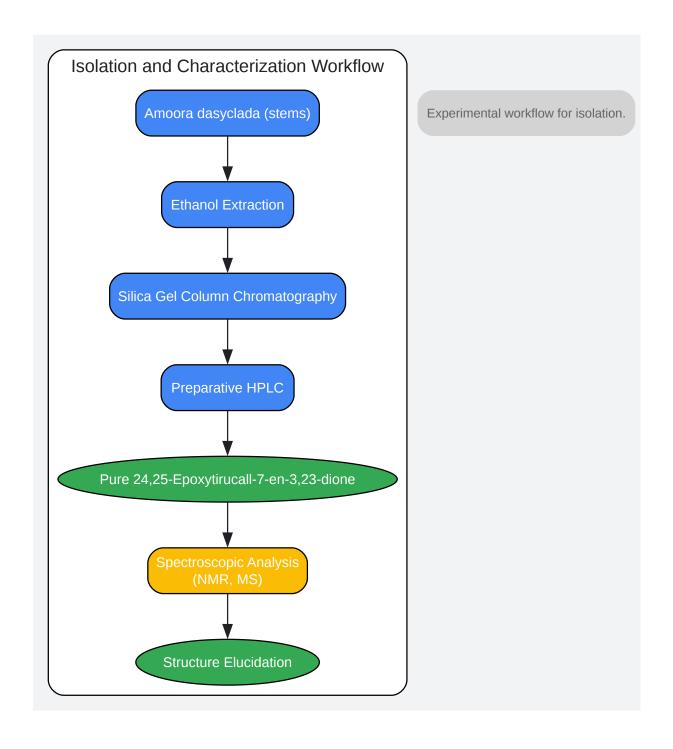
24,25-Epoxytirucall-7-en-3,23-dione

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Caption: Chemical Structure of 24,25-Epoxytirucall-7-en-3,23-dione.

Experimental Workflow



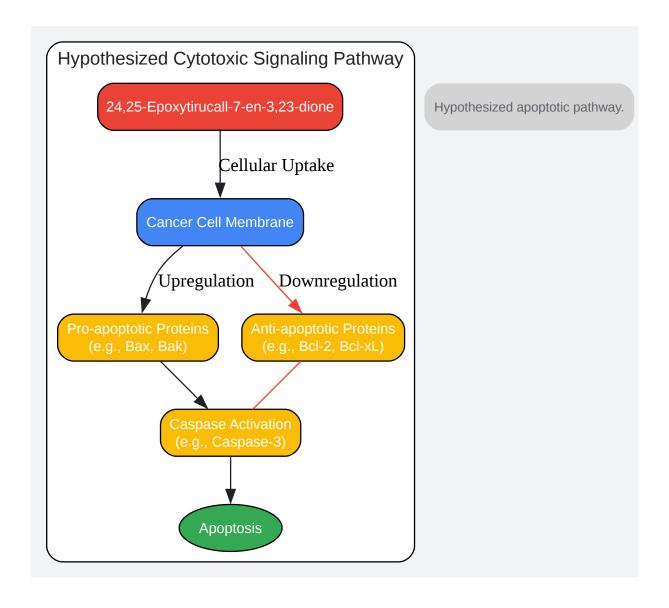


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Caption: Experimental workflow for isolation.

Hypothesized Signaling Pathway





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Caption: Hypothesized apoptotic pathway.

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